

Osmanthuside H cross-species occurrence validation

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Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

Cat. No.: S579123

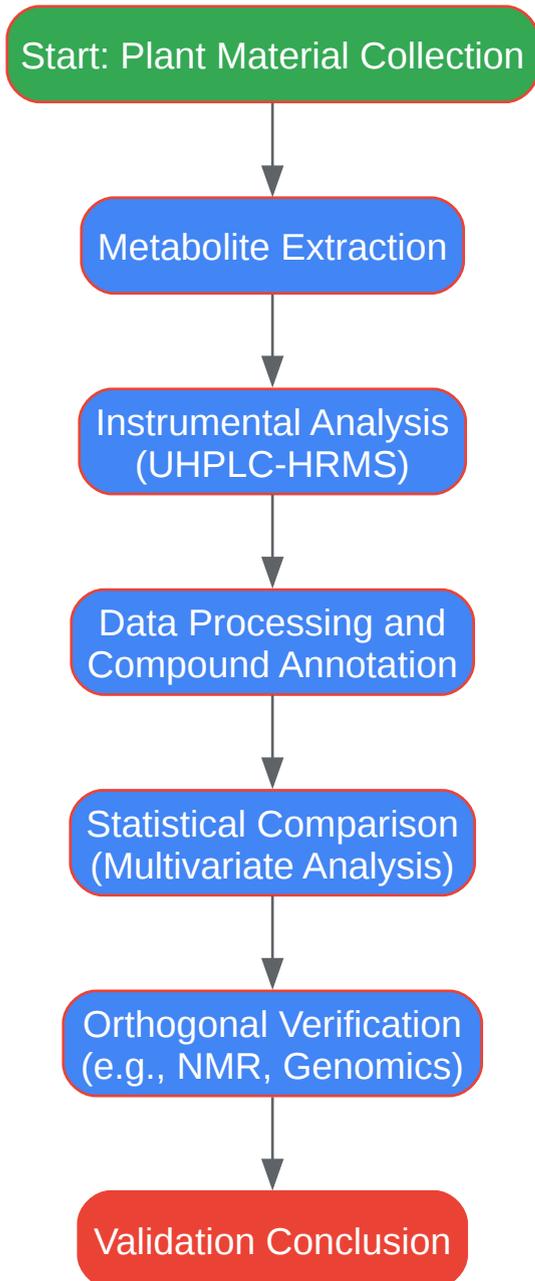
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Key Techniques for Validation

The studies I found rely on advanced analytical techniques to identify and quantify plant metabolites. The following table summarizes the core methodologies applicable to validating the presence of a compound like **Osmanthuside H** across different species.

Technique	Primary Role in Metabolite Analysis	Example from Search Results
UHPLC-HRMS / UPLC-Q-TOF-MSE	Separates complex extracts and provides high-resolution mass data for precise compound identification [1] [2].	Used for untargeted metabolomics of <i>Ligustrum vulgare</i> , identifying 114 metabolites [1].
Multivariate Statistical Analysis	Compares metabolic profiles across many samples to find significant variations [3] [2].	Used to distinguish raw and processed <i>Cistanche deserticola</i> based on metabolite differences [2].
Orthogonal Verification	Using two independent methods (e.g., genetics and metabolomics) to confirm species or compound identity [4].	Proposed using DNA barcoding and NMR metabolite fingerprinting to verify flower species ingredients [4].

The general workflow for identifying and comparing a specific metabolite like **Osmanthuside H** across species would involve the stages shown below.



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Suggested Experimental Protocol

If you were to conduct your own cross-species validation study for **Osmanthuside H**, you would need to adapt a detailed experimental protocol. Here is a generalized outline based on the methodologies found in the search results:

- **Sample Preparation:**

- Collect plant material from different *Osmanthus* species and tissues (e.g., flowers, leaves) [1] [3].
- Lyophilize (freeze-dry) samples and homogenize them into a fine powder.
- Extract metabolites using a suitable solvent like aqueous methanol or ethanol (e.g., 70% EtOH, 50% MeOH) via maceration and ultrasonication [1] [2].

- **Instrumental Analysis - UHPLC-HRMS:**

- **Chromatography:** Use a C18 column with a water-acetonitrile gradient, both acidified with formic acid, for optimal separation [1] [2].
- **Mass Spectrometry:** Operate the HRMS in negative ionization mode. Data-Dependent Acquisition (DDA) or MSE (a mode that collects precursor and fragment ion data simultaneously) is used to obtain high-resolution mass data for both parent and fragment ions [1] [2].

- **Data Processing and Validation:**

- Process raw data using software (e.g., Compound Discoverer, UNIFI) to align peaks, identify features, and annotate compounds [1] [2].
- **Identify Osmanthuside H:** Annotate by matching the observed accurate mass and MS/MS fragmentation spectrum against a standard if available. Without a standard, matching against theoretical mass and published fragmentation patterns from literature or databases provides a putative identification [1].
- Perform statistical analysis using PCA (Principal Component Analysis) or OPLS-DA (Orthogonal Projections to Latent Structures Discriminant Analysis) to compare metabolite profiles and confirm which species/tissues contain the target compound [2].

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References

1. Comparative Analysis of Phytochemical Profiles and Selected ... [pmc.ncbi.nlm.nih.gov]
2. Chemical profiles and metabolite study of raw and ... [pmc.ncbi.nlm.nih.gov]
3. Genomic, metabonomic and transcriptomic analyses of sweet osmanthus varieties provide insights into floral aroma formation - ScienceDirect [sciencedirect.com]
4. Flower Species Ingredient Verification Using Orthogonal ... [mdpi.com]

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